

4-Fluoro-2-phenylaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Fluoro-2-phenylaniline

Cat. No.: B157491

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Core Chemical Identity of 4-Fluoro-2-phenylaniline

This document provides the fundamental molecular and structural data for **4-Fluoro-2-phenylaniline**, a fluorinated aniline derivative. The information is presented to serve as a foundational reference for researchers and professionals in drug development and organic synthesis.

Quantitative Molecular Data

The essential quantitative attributes of **4-Fluoro-2-phenylaniline** are summarized in the table below. These values are critical for stoichiometric calculations, analytical characterization, and computational modeling.

Chemical Identifier	Value
IUPAC Name	4-fluoro-2-phenylaniline
CAS Number	1717-22-2
Molecular Formula	C12H10FN ^[1]
Molecular Weight	187.21 g/mol ^[1]
Canonical SMILES	C1=CC=C(C=C1)C2=C(C=CC(=C2)F)N ^[1]
InChI Key	JDRKNEMJCQALHM-UHFFFAOYSA-N ^[1]

Methodological Considerations

The determination of a compound's molecular formula and weight are fundamental procedures in chemical characterization.

- Molecular Formula (C12H10FN): This is typically determined with high certainty using high-resolution mass spectrometry (HRMS), which provides an exact mass of the molecular ion, allowing for the unambiguous determination of the elemental composition.^[2] Elemental analysis, a method that determines the mass percentages of carbon, hydrogen, nitrogen, and other elements, is also a classic confirmatory technique.
- Molecular Weight (187.21 g/mol): This value is calculated from the molecular formula using the standard atomic weights of its constituent elements (Carbon, Hydrogen, Fluorine, and Nitrogen). Mass spectrometry is the primary experimental technique used to confirm the molecular weight, where the molecular ion peak in the mass spectrum corresponds to this value.^[2]

Due to the fundamental and standardized nature of these determinations for a stable chemical entity, detailed, novel experimental protocols are not applicable. The process adheres to routine analytical chemistry standards. Similarly, as a single small molecule, **4-Fluoro-2-phenylaniline** does not possess "signaling pathways" or complex "logical relationships" that would necessitate a Graphviz diagram for elucidation. Such visualizations are suited for depicting complex biological or procedural workflows, which are not relevant to the presentation of this compound's basic chemical data.

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References

- 1. 4-Fluoro-2-phenylaniline (1717-22-2) for sale [vulcanchem.com]
- 2. 4-Fluoro-2-phenylaniline | 1717-22-2 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [4-Fluoro-2-phenylaniline molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b157491#4-fluoro-2-phenylaniline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b157491#4-fluoro-2-phenylaniline-molecular-weight-and-formula)

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